

In Vitro Potency of Cetraxate Hydrochloride and Its Analogues: A Comparative Guide

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Compound of Interest

Compound Name: Cetraxate hydrochloride

Cat. No.: B017057

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This guide provides a comparative overview of the in vitro potency of **Cetraxate hydrochloride**, a gastroprotective agent, and its analogues. While direct comparative in vitro potency data for cytoprotection is limited in publicly available literature, this document synthesizes the known mechanisms of action, relevant enzymatic inhibition data, and detailed experimental protocols for key assays to facilitate further research and development.

Overview of Cetraxate Hydrochloride and its Analogues

Cetraxate hydrochloride is a mucosal protective agent used in the treatment of gastric ulcers. Its mechanism of action involves enhancing the gastric mucosal barrier, stimulating the synthesis of prostaglandins, and increasing gastric mucosal blood flow. Cetraxate is structurally an ester of tranexamic acid, a known antifibrinolytic agent. Analogues of Cetraxate primarily consist of other derivatives of tranexamic acid, often developed to improve pharmacokinetic properties such as absorption.

Quantitative Data Presentation

Direct comparative in vitro studies on the cytoprotective potency (e.g., EC50 for cell protection) of Cetraxate and its specific analogues are not readily available in the reviewed literature.

However, a specific in vitro potency for **Cetraxate hydrochloride** in inhibiting a serine protease has been reported.

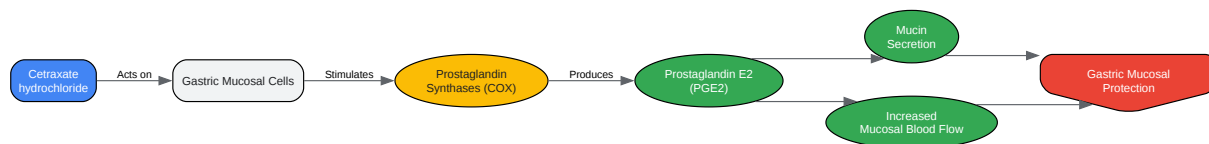
Table 1: In Vitro Potency of **Cetraxate Hydrochloride**

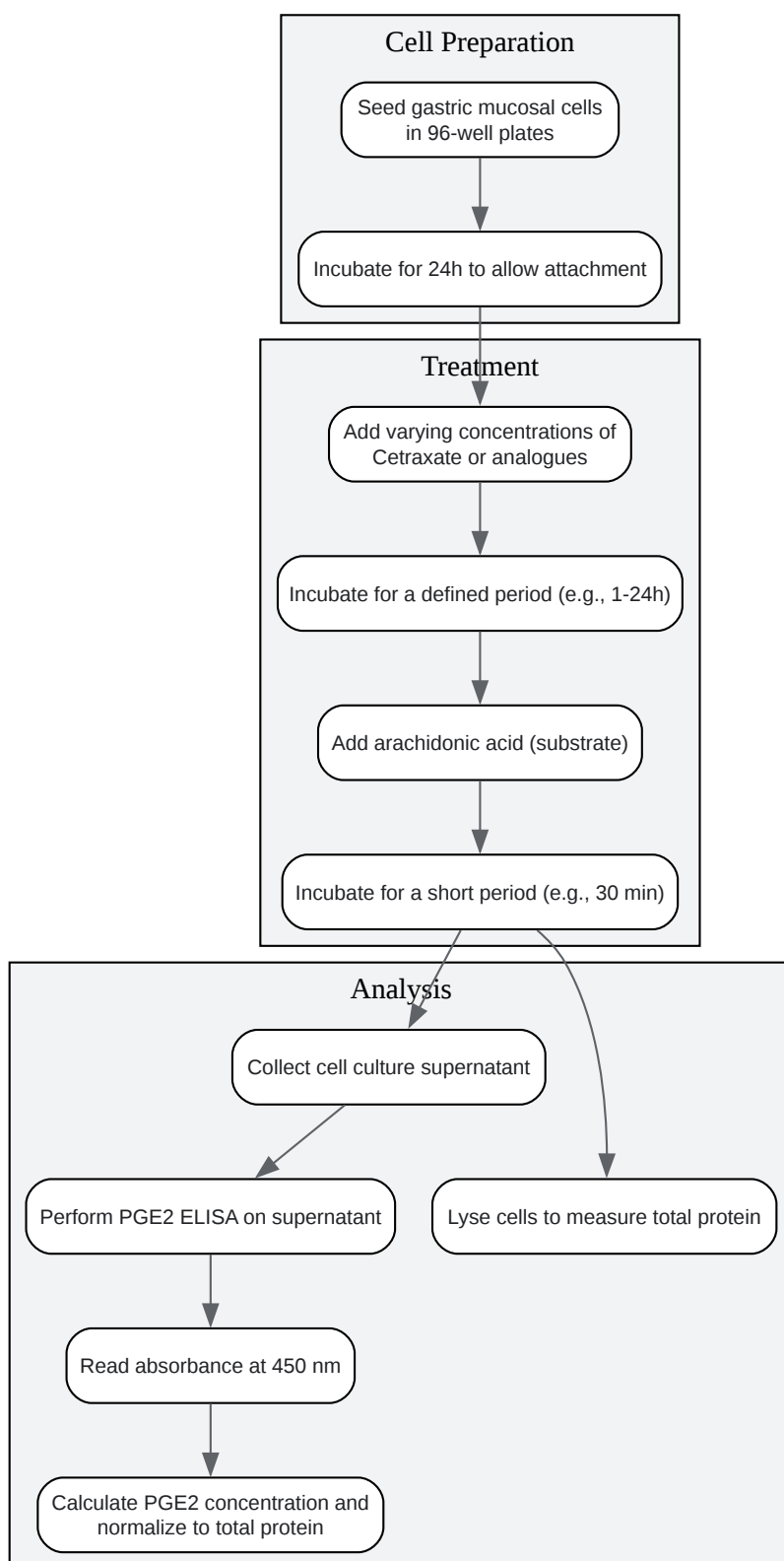
Compound	Assay	Target	Potency (IC50)	Potency (Ki)	Reference
Cetraxate hydrochloride	Acrosomal Proteinase Inhibition	Acrosin	3.3 µM	0.94 µM	[1]

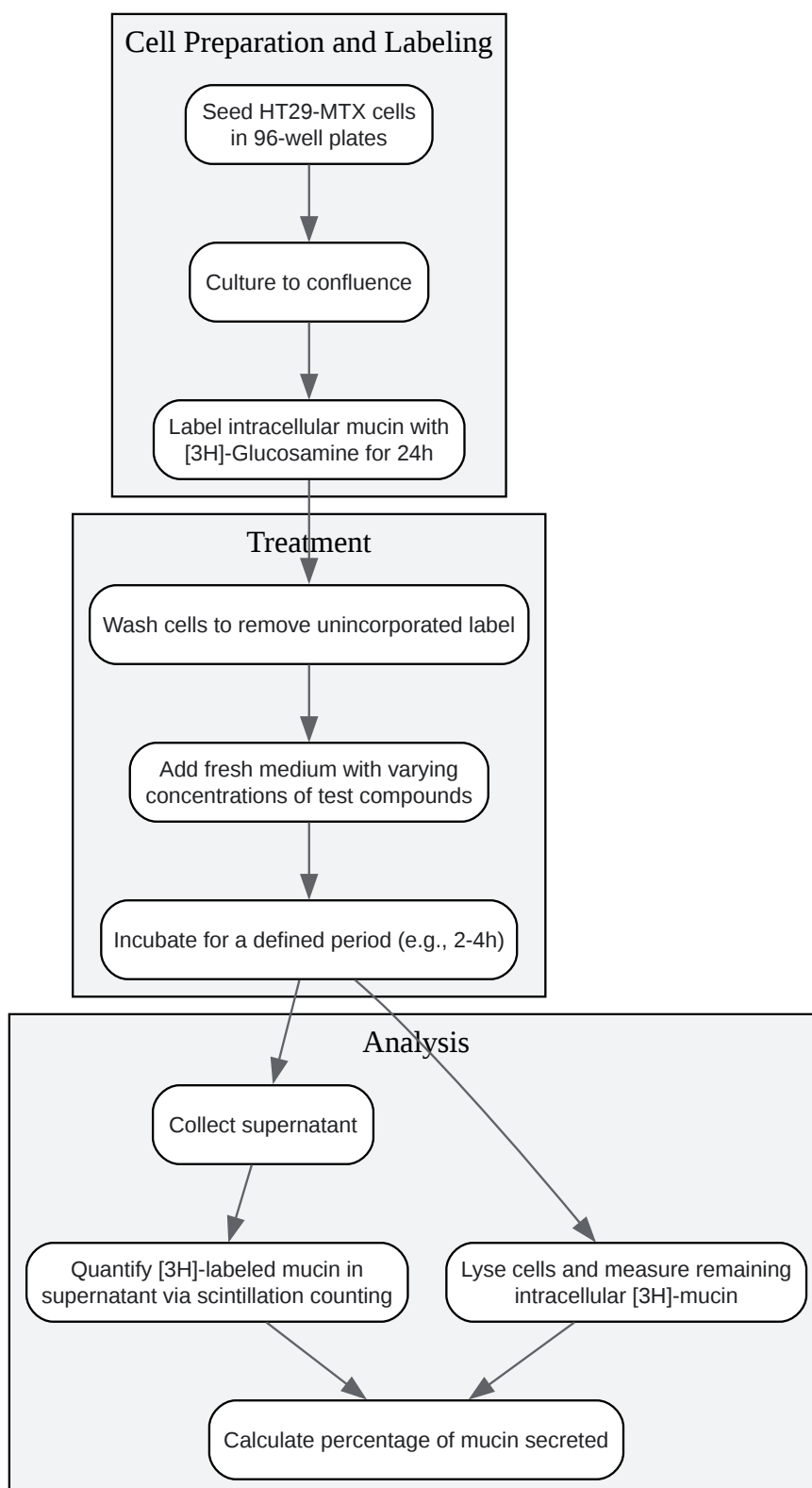
Note: This data reflects enzymatic inhibition and not a direct measure of cytoprotective effect on gastric cells.

Mechanism of Action: Gastric Cytoprotection

Cetraxate's cytoprotective effects are multifactorial, primarily aimed at reinforcing the gastric mucosal defense mechanisms. The proposed signaling pathway involves the stimulation of endogenous protective factors.







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References

- 1. medchemexpress.com [medchemexpress.com]
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